

# An In-Depth Technical Guide to 3,4-Difluoro-2-methylaniline

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## Compound of Interest

Compound Name: 3,4-Difluoro-2-methylaniline

Cat. No.: B178413

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CAS Number: 114153-09-2

This technical guide provides a comprehensive overview of **3,4-Difluoro-2-methylaniline**, a key building block for researchers, scientists, and professionals in drug development and agrochemical synthesis. This document outlines its chemical properties, synthesis, and spectroscopic data, presented in a format conducive to advanced research and development.

## Chemical Properties and Data

**3,4-Difluoro-2-methylaniline** is a substituted aniline with the molecular formula  $C_7H_7F_2N$ . The presence of two fluorine atoms on the benzene ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making it a valuable intermediate in the synthesis of bioactive molecules.

Table 1: Physicochemical Properties of **3,4-Difluoro-2-methylaniline**

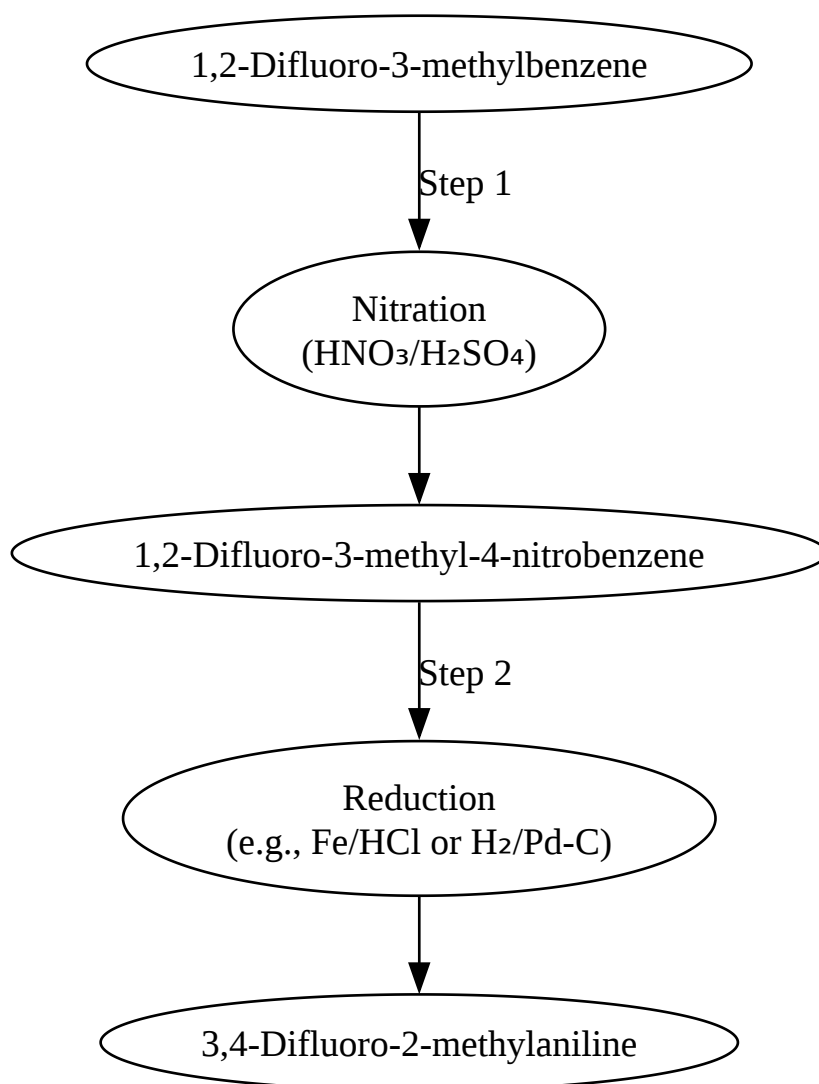
Property	Value	Reference
CAS Number	114153-09-2	N/A
Molecular Formula	C <sub>7</sub> H <sub>7</sub> F <sub>2</sub> N	[1]
Molecular Weight	143.14 g/mol	N/A
Monoisotopic Mass	143.05466 Da	[1]
Predicted XlogP	1.8	[1]
Physical Form	Not specified (likely liquid or low-melting solid)	N/A
Boiling Point	Not specified	N/A
Melting Point	Not specified	N/A

## Synthesis of 3,4-Difluoro-2-methylaniline

While a specific, detailed experimental protocol for the synthesis of **3,4-Difluoro-2-methylaniline** is not readily available in public literature, a general and adaptable synthetic route can be proposed based on established methodologies for analogous fluorinated anilines. A common approach involves the nitration of a suitable difluoromethylbenzene precursor, followed by the reduction of the nitro group to an amine.

### Proposed Synthetic Pathway

A plausible synthetic route starts with 1,2-difluoro-3-methylbenzene. The synthesis would proceed via electrophilic nitration to introduce a nitro group, followed by a reduction step.



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## References

- 1. PubChemLite - 3,4-difluoro-2-methylaniline ( $\text{C}_7\text{H}_7\text{F}_2\text{N}$ ) [pubchemlite.lcsb.uni.lu]
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